

# Tuberonic Acid: A Novel Tool for Crop Improvement Research

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## Compound of Interest

Compound Name: *Tuberonic acid*

Cat. No.: *B149402*

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## Application Notes and Protocols

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Tuberonic acid** (TA), a hydroxylated derivative of jasmonic acid (JA), is a plant signaling molecule implicated in critical developmental processes, most notably the induction of tuber formation in potatoes (*Solanum tuberosum*)[1]. Its glucoside, **tuberonic acid** glucoside (TAG), serves as a storage and transport form, which upon enzymatic hydrolysis, releases the active TA[1]. This document provides detailed application notes and experimental protocols for utilizing **tuberonic acid** and its glucoside in crop improvement research, focusing on its potential to enhance yield and stress tolerance.

## Mechanism of Action & Signaling Pathway

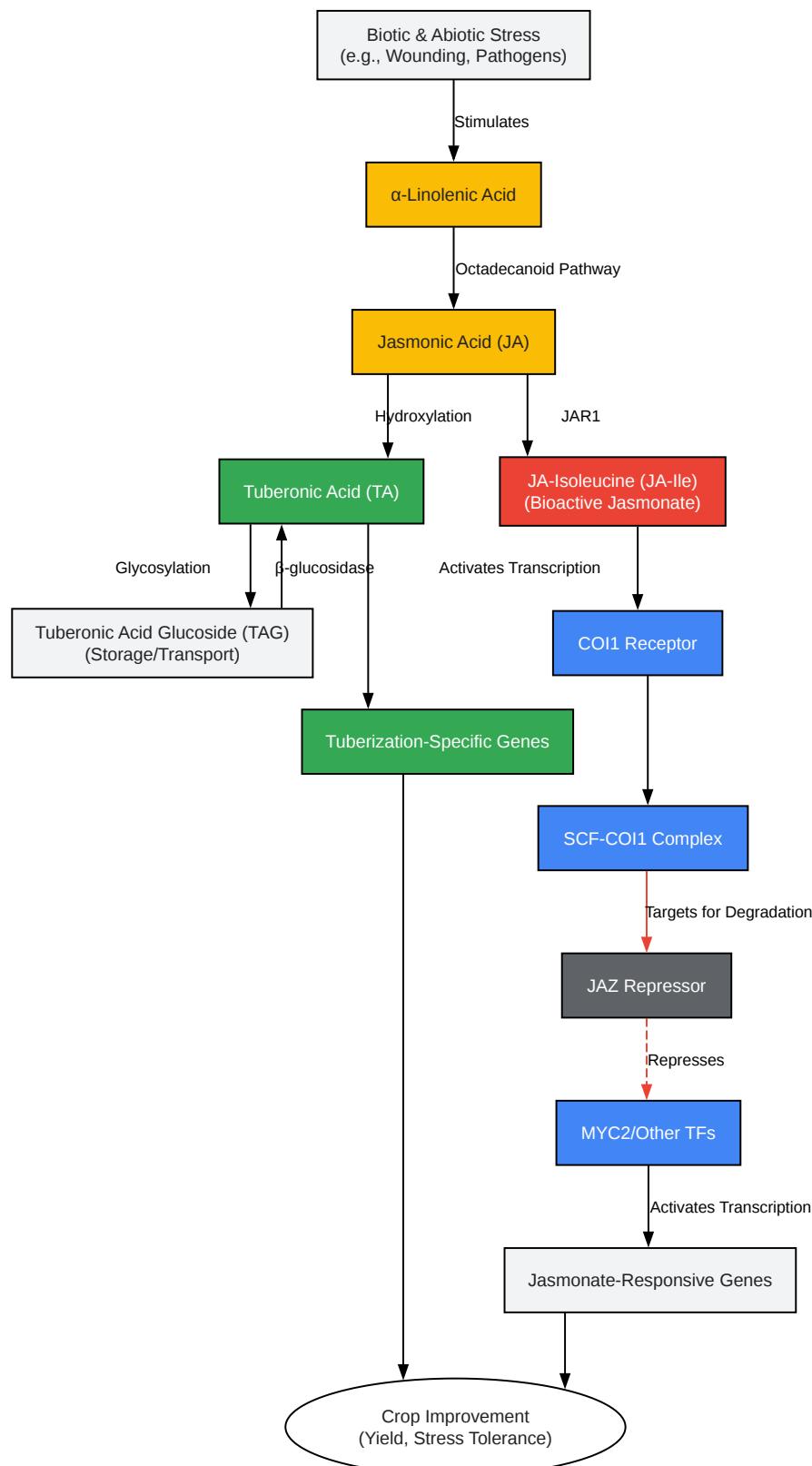
**Tuberonic acid** is biosynthesized from jasmonic acid and is considered a key signaling molecule in the jasmonate signaling pathway, which is central to plant development and defense responses[1][2][3]. The current understanding suggests that **tuberonic acid** acts downstream of or in concert with the well-established JA-Ile signaling module.

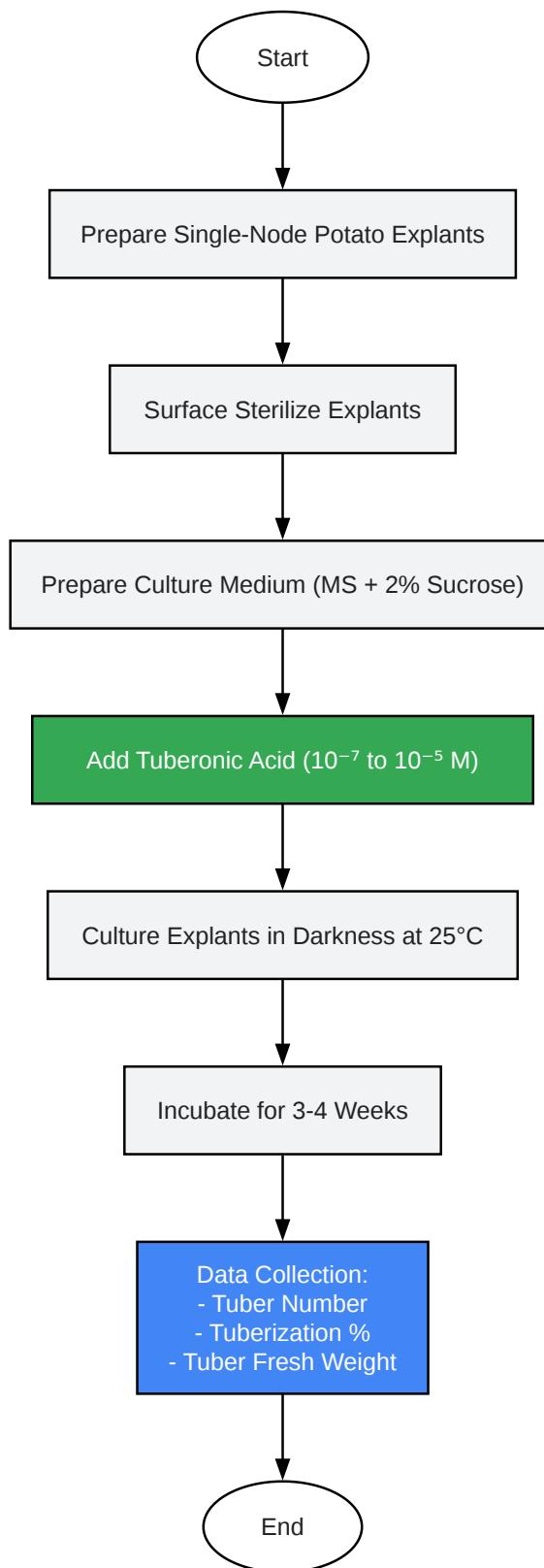
Upon perception of environmental or developmental cues, jasmonic acid is converted to its bioactive form, jasmonoyl-isoleucine (JA-Ile). JA-Ile then binds to its receptor, COI1, an F-box protein that is part of the SCFCOI1 ubiquitin E3 ligase complex. This binding event targets JAZ

(Jasmonate ZIM-domain) repressor proteins for degradation by the 26S proteasome[2][3][4].

The degradation of JAZ proteins releases transcription factors, such as MYC2, which then activate the expression of jasmonate-responsive genes[1][2][3].

**Tuberonic acid** and its glucoside are thought to play a direct role in tuber formation by activating specific genes involved in this process[1]. While the precise signaling cascade downstream of **tuberonic acid** is still under investigation, it is known to influence the expression of genes related to carbohydrate metabolism and storage organ development[5].



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